

(5-Chloropyridin-2-yl)methanamine hydrochloride chemical structure and CAS number

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	(5-Chloropyridin-2-yl)methanamine hydrochloride
Cat. No.:	B591745

[Get Quote](#)

Technical Guide: (5-Chloropyridin-2-yl)methanamine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Introduction

(5-Chloropyridin-2-yl)methanamine hydrochloride is a substituted pyridine derivative that serves as a valuable building block in medicinal chemistry and drug discovery. Its structural features, including the chloro-substituted pyridine ring and the primary aminomethyl group, make it a versatile synthon for the introduction of this particular molecular scaffold into more complex molecules. This document provides a concise technical overview of its chemical properties, available synthetic methodologies, and characterization data.

Chemical Structure and Properties

The chemical structure and fundamental properties of **(5-Chloropyridin-2-yl)methanamine hydrochloride** are summarized below.

Chemical Structure:

CAS Number: 871826-13-0[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Quantitative Data Summary:

Property	Value	Source
Molecular Formula	C ₆ H ₇ CIN ₂ • HCl	[2]
C ₆ H ₈ Cl ₂ N ₂	[1]	
Molecular Weight	179.04 g/mol	[1] [2]
Purity	≥97.0%	[1] [5]
InChI Key	HZUPEPYIDPCKQQ- UHFFFAOYSA-N	[1]
Canonical SMILES	C1=CC(=NC=C1Cl)CN.Cl	[1]

Synthesis and Characterization

While specific experimental protocols for the direct synthesis and purification of **(5-Chloropyridin-2-yl)methanamine hydrochloride** are not readily available in the public domain, a general procedure for the synthesis of the corresponding free base, (5-Chloropyridin-2-yl)methanamine, has been documented. The hydrochloride salt can typically be obtained by treating a solution of the free base with hydrochloric acid.

Experimental Protocol: Synthesis of (5-Chloropyridin-2-yl)methanamine (Free Base)

A common route for the synthesis of the free base involves the reduction of 5-chloro-2-cyanopyridine.

Reaction Scheme:

[Click to download full resolution via product page](#)

Figure 1: Synthesis of the free base.

Materials:

- 5-chloro-2-cyanopyridine
- Ethanol
- Concentrated Hydrochloric Acid
- 10% Palladium on Carbon (Pd/C)
- Hydrogen gas
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Dichloromethane
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- Dissolve 5-chloro-2-cyanopyridine in ethanol in a suitable reaction vessel.
- Add concentrated hydrochloric acid and 10% Pd/C catalyst to the solution.
- Subject the reaction mixture to a hydrogen atmosphere (e.g., 40 psi) and agitate for a sufficient period (e.g., 2 hours) until the reaction is complete, which can be monitored by techniques such as TLC or LCMS.
- Upon completion, carefully filter the reaction mixture to remove the Pd/C catalyst.
- Concentrate the filtrate under reduced pressure to remove the solvent.
- Dissolve the resulting residue in a saturated aqueous solution of sodium bicarbonate.
- Extract the aqueous layer multiple times with dichloromethane.
- Combine the organic extracts and dry over anhydrous sodium sulfate.

- Filter the drying agent and concentrate the filtrate to yield (5-Chloropyridin-2-yl)methanamine as an oil.

Characterization of the Free Base:

- LCMS: The product can be analyzed by LCMS to confirm the molecular weight. The expected $(M+H)^+$ peak is approximately 143.07.
- 1H NMR (500 MHz, $CDCl_3$): δ 8.56-8.51 (1H, br d), 7.66-7.60 (1H, m), 7.28-7.14 (1H, m), 3.97 (2H, s), 1.72 (2H, s).

Applications in Drug Development

(5-Chloropyridin-2-yl)methanamine hydrochloride is primarily utilized as a chemical intermediate in the synthesis of more complex molecules with potential therapeutic applications. Its structure is incorporated into various scaffolds designed to interact with biological targets. Due to the proprietary nature of drug development, detailed experimental protocols and the specific signaling pathways modulated by the final compounds are often not publicly disclosed.

Signaling Pathways and Experimental Workflows

As of the date of this document, there is no publicly available information detailing specific signaling pathways that are directly modulated by **(5-Chloropyridin-2-yl)methanamine hydrochloride** itself, nor are there published, detailed experimental workflows for its use in biological assays. This compound is typically a starting material or intermediate, and the biological activity is associated with the final, more complex molecules synthesized from it.

Conclusion

(5-Chloropyridin-2-yl)methanamine hydrochloride is a key synthetic intermediate with established chemical properties and a defined route for the synthesis of its free base. While detailed experimental protocols for its direct application and biological pathway information are not extensively available in the public domain, its utility in the synthesis of pharmaceutical compounds underscores its importance for researchers in the field of drug discovery and development. Further information regarding its use may be found in patent literature, which often describes the synthesis of novel compounds derived from this intermediate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (5-Chloropyridin-2-yl)methanamine hydrochloride [acrospharma.co.kr]
- 2. (5-氯吡啶-2-基)甲胺盐酸盐 - CAS号 871826-13-0 - 摩熵化学 [molaid.com]
- 3. 871826-13-0|(5-Chloropyridin-2-yl)methanamine hydrochloride|BLD Pharm [bldpharm.com]
- 4. 871826-13-0 | (5-Chloropyridin-2-yl)methanamine | Hangzhou Keying Chem Co., Ltd. [keyingchem.com]
- 5. acebiolab.com [acebiolab.com]
- To cite this document: BenchChem. [(5-Chloropyridin-2-yl)methanamine hydrochloride chemical structure and CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b591745#5-chloropyridin-2-yl-methanamine-hydrochloride-chemical-structure-and-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com